

An In-depth Technical Guide on (S)-3-Hydroxyl-5-methylhexanoyl-CoA

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Compound of Interest

Compound Name: (S)-3-Hydroxyl-5-methylhexanoyl-CoA

Cat. No.: B15551414

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct experimental research on **(S)-3-Hydroxyl-5-methylhexanoyl-CoA** is limited in publicly available literature. This guide is a comprehensive overview based on established principles of fatty acid metabolism, enzymatic synthesis, and data from structurally analogous compounds. The proposed pathways and experimental protocols are extrapolated from existing knowledge and should be considered as a foundation for further research.

Introduction

(S)-3-Hydroxyl-5-methylhexanoyl-CoA is a coenzyme A derivative that belongs to the class of 3-hydroxyacyl-CoAs.[1][2] Such molecules are key intermediates in fatty acid metabolism, particularly in the β -oxidation and biosynthesis of fatty acids. The presence of a methyl branch and a hydroxyl group at specific stereochemical positions suggests its potential involvement in unique metabolic pathways and as a chiral building block for the synthesis of complex bioactive molecules. This guide provides a detailed look into its chemical properties, proposed biosynthetic and metabolic pathways, and methodologies for its synthesis and analysis.

Chemical and Physical Properties

While extensive experimental data for **(S)-3-Hydroxyl-5-methylhexanoyl-CoA** is not available, its basic chemical properties can be found in chemical databases. For a comparative perspective, properties of the related, unbranched compound (S)-3-hydroxyhexanoyl-CoA are also presented.

Property	(S)-3-Hydroxyl-5-methylhexanoyl-CoA	(S)-3-hydroxyhexanoyl-CoA
CAS Number	3028332-93-3[1][3]	79171-47-4[4]
Molecular Formula	C28H48N7O18P3S[2]	C27H46N7O18P3S[4]
Molecular Weight	895.70 g/mol [2]	881.7 g/mol [4]
Chemical Class	Fatty Acyl CoAs	Fatty Acyl CoAs[4]

Proposed Biosynthetic Pathway

The biosynthesis of **(S)-3-Hydroxyl-5-methylhexanoyl-CoA** is hypothesized to originate from the metabolism of branched-chain amino acids, specifically leucine, which provides the isovaleryl-CoA primer. The pathway likely proceeds through a modified fatty acid synthesis or a related polyketide synthesis pathway.

The proposed pathway involves the following key steps:

- **Initiation:** Isovaleryl-CoA, derived from leucine metabolism, serves as the starting unit.
- **Condensation:** Isovaleryl-CoA is condensed with malonyl-CoA by a β -ketoacyl-ACP synthase (KAS).
- **Reduction:** The resulting β -ketoacyl-ACP is reduced to a β -hydroxyacyl-ACP by a β -ketoacyl-ACP reductase (KR).
- **Dehydration and Reduction:** Subsequent dehydration by a dehydratase (DH) and reduction by an enoyl-ACP reductase (ER) would elongate the chain. However, to retain the hydroxyl group, the pathway may diverge.

- Hydroxylation & CoA Ligation: Alternatively, a hydroxylase could introduce the hydroxyl group onto a 5-methylhexanoyl-ACP intermediate, followed by the action of a thioesterase (TE) and a CoA ligase to release **(S)-3-Hydroxyl-5-methylhexanoyl-CoA**.

Proposed biosynthetic pathway for **(S)-3-Hydroxyl-5-methylhexanoyl-CoA**.

Potential Metabolic Roles

(S)-3-Hydroxyl-5-methylhexanoyl-CoA, as a hydroxylated fatty acyl-CoA, could play several roles in metabolism:

- Intermediate in β -oxidation: It could be an intermediate in the breakdown of branched-chain fatty acids.
- Precursor for complex lipids: It may serve as a building block for the synthesis of more complex lipids, such as polyketides or other secondary metabolites.
- Signaling Molecule: Some fatty acid derivatives act as signaling molecules; this compound could have a similar function.

The metabolism of the related (S)-3-hydroxyhexanoyl-CoA is known to be involved in mitochondrial fatty acid elongation and β -oxidation.^[4] It is associated with several metabolic pathways, including fatty acid metabolism and diseases like medium-chain acyl-CoA dehydrogenase deficiency (MCAD).^[4]

Experimental Protocols

Due to the lack of specific literature, the following protocols are based on established methods for the enzymatic synthesis and analysis of similar 3-hydroxyacyl-CoA compounds.^[5]

Enzymatic Synthesis of (S)-3-Hydroxyl-5-methylhexanoyl-CoA

This protocol is adapted from the synthesis of (S)-3-Hydroxy-9-methyldecanoyl-CoA and outlines a potential route from 5-methylhexanoic acid.^[5]

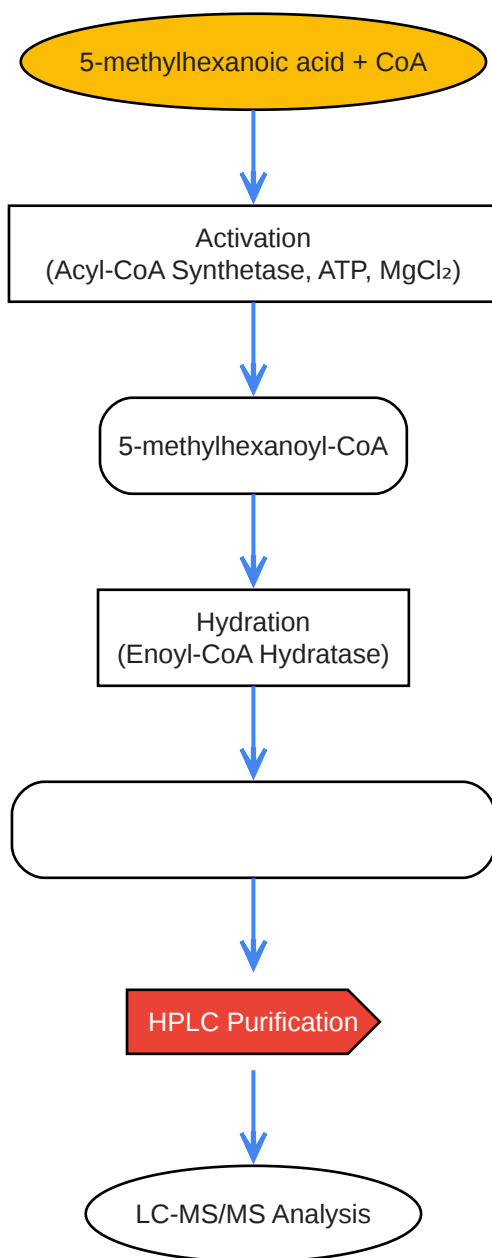
Materials and Reagents:

- 5-methylhexanoic acid
- Coenzyme A (CoA) lithium salt
- Adenosine triphosphate (ATP)
- Magnesium chloride (MgCl_2)
- Acyl-CoA Synthetase (long-chain)
- Enoyl-CoA Hydratase (e.g., Crotonase)
- 3-Hydroxyacyl-CoA Dehydrogenase
- NADH or NADPH
- Potassium phosphate buffer (pH 7.5)
- HPLC system with a C18 column

Protocol:

- Activation of 5-methylhexanoic acid:
 - Prepare a reaction mixture containing:
 - 100 mM Potassium phosphate buffer (pH 7.5)
 - 10 mM 5-methylhexanoic acid
 - 5 mM Coenzyme A
 - 10 mM ATP
 - 10 mM MgCl_2
 - 5-10 units of Acyl-CoA Synthetase
 - Incubate at 37°C for 1-2 hours.

- Monitor the formation of 5-methylhexanoyl-CoA by HPLC.
- Hydration to **(S)-3-Hydroxyl-5-methylhexanoyl-CoA**:
 - To the reaction mixture, add:
 - Enoyl-CoA Hydratase (e.g., Crotonase)
 - Incubation with this enzyme will catalyze the hydration of the corresponding enoyl-CoA, which may be formed if a dehydrogenase is also present, leading to the hydroxylated product. A more direct route may involve a specific hydroxylase.
- Purification:
 - The final product can be purified using reverse-phase HPLC.



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Workflow for the enzymatic synthesis of **(S)-3-Hydroxy-5-methylhexanoyl-CoA**.

Quantitative Analysis by LC-MS/MS

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is the method of choice for the sensitive and specific quantification of acyl-CoAs.

Sample Preparation:

- Quench reactions or extract from biological samples with ice-cold methanol or acidification.
- Centrifuge to remove precipitated proteins.
- The supernatant can be directly analyzed or further purified by solid-phase extraction.

LC-MS/MS Parameters (General Guidance):

- Liquid Chromatography:
 - Column: C18 reverse-phase (e.g., 100 x 2.1 mm, 1.8 μ m)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient from low to high organic phase.
- Mass Spectrometry:
 - Ionization: Electrospray Ionization (ESI), positive mode
 - Scan Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions: A precursor ion corresponding to the mass of **(S)-3-Hydroxyl-5-methylhexanoyl-CoA** and specific product ions would need to be determined.

Relevance in Drug Development

Intermediates in fatty acid metabolism are attractive targets for drug development, particularly in the areas of metabolic diseases and infectious diseases where fatty acid synthesis pathways are essential. The unique structure of **(S)-3-Hydroxyl-5-methylhexanoyl-CoA** makes it a potential candidate for:

- Enzyme Inhibition Studies: As a substrate analog for enzymes in fatty acid metabolism.
- Biomarker Discovery: Its presence or altered levels could be indicative of specific metabolic states or diseases.

- Precursor for Novel Therapeutics: As a chiral building block for the synthesis of new drugs.

Conclusion and Future Directions

(S)-3-Hydroxyl-5-methylhexanoyl-CoA is a molecule of interest at the intersection of fatty acid metabolism and natural product biosynthesis. While direct research is currently sparse, the foundational knowledge of related pathways and molecules provides a strong starting point for future investigation. Key areas for future research include:

- Elucidation of its natural biosynthetic pathway: Identifying the specific enzymes responsible for its production in organisms.
- Determination of its biological activity: Understanding its metabolic fate and potential signaling roles.
- Development of efficient chemical and enzymatic synthesis routes: To enable further study and potential applications.
- Investigation of its role in disease: Exploring its potential as a biomarker or therapeutic target.

This guide provides a framework for researchers to begin exploring the science of **(S)-3-Hydroxyl-5-methylhexanoyl-CoA**, from its fundamental properties to its potential applications in science and medicine.

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